Technical Monograph: 3-Methylhexanoic Acid (3-MHA)

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Compound of Interest	
Compound Name:	*3-Methylhexanoic acid*
CAS No.:	*22263-24-7*
Cat. No.:	*B7820251*

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Biochemical Identity, Axillary Biogenesis, and Analytical Protocols

Part 1: Chemical Identity & Stereochemical Profile[1]

3-Methylhexanoic acid (3-MHA) is a branched-chain saturated fatty acid and a primary volatile organic compound (VOC) implicated in human axillary osmidrosis. Unlike its structural analog 3-hydroxy-**3-methylhexanoic acid** (HMHA)—which imparts a cumin-like spice note—3-MHA is characterized by a distinct "cheesy" or "acidic" rancidity.

For pharmaceutical grade standards and synthesis, precise CAS registry identification is required to distinguish between the racemic mixture and its biologically active enantiomers.

Table 1: Chemical Registry & Physical Properties

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Parameter	Data
IUPAC Name	3-Methylhexanoic acid
Common Name	3-MHA, 3-Methylcaproic acid
CAS (Racemic)	3780-58-3
CAS (S-Isomer)	35666-77-4
CAS (R-Isomer)	35666-76-3
Molecular Formula	$C_7H_{14}O_2$
Molecular Weight	130.18 g/mol
pKa	~4.8 (Predicted)
Odor Threshold	Low ppb range (High potency)
Odor Character	Rancid, cheesy, animalic, sweat-like

Part 2: Biological Origin & Mechanism (The "Drug Target" Context)

In the context of drug development (specifically antiperspirants and microbiome modulators), 3-MHA is not secreted directly by the human host. It is the metabolic end-product of a symbiotic pathway between the host's apocrine glands and the axillary microbiome, specifically Corynebacterium species.[1][2]

The "Precursor-Enzyme" Axis

The generation of 3-MHA follows a strict three-step causality, which serves as the logical basis for therapeutic intervention:

- Host Secretion (Transport): The human apocrine gland secretes a non-volatile, odorless precursor: N-α-(3-methylhexanoyl)-L-glutamine. This secretion is mediated by the ABCC11 transporter (ATP-binding cassette transporter sub-family C member 11).
- Bacterial Uptake: Commensal bacteria, primarily Corynebacterium jeikeium and Corynebacterium striatum, inhabit the axillary vault.

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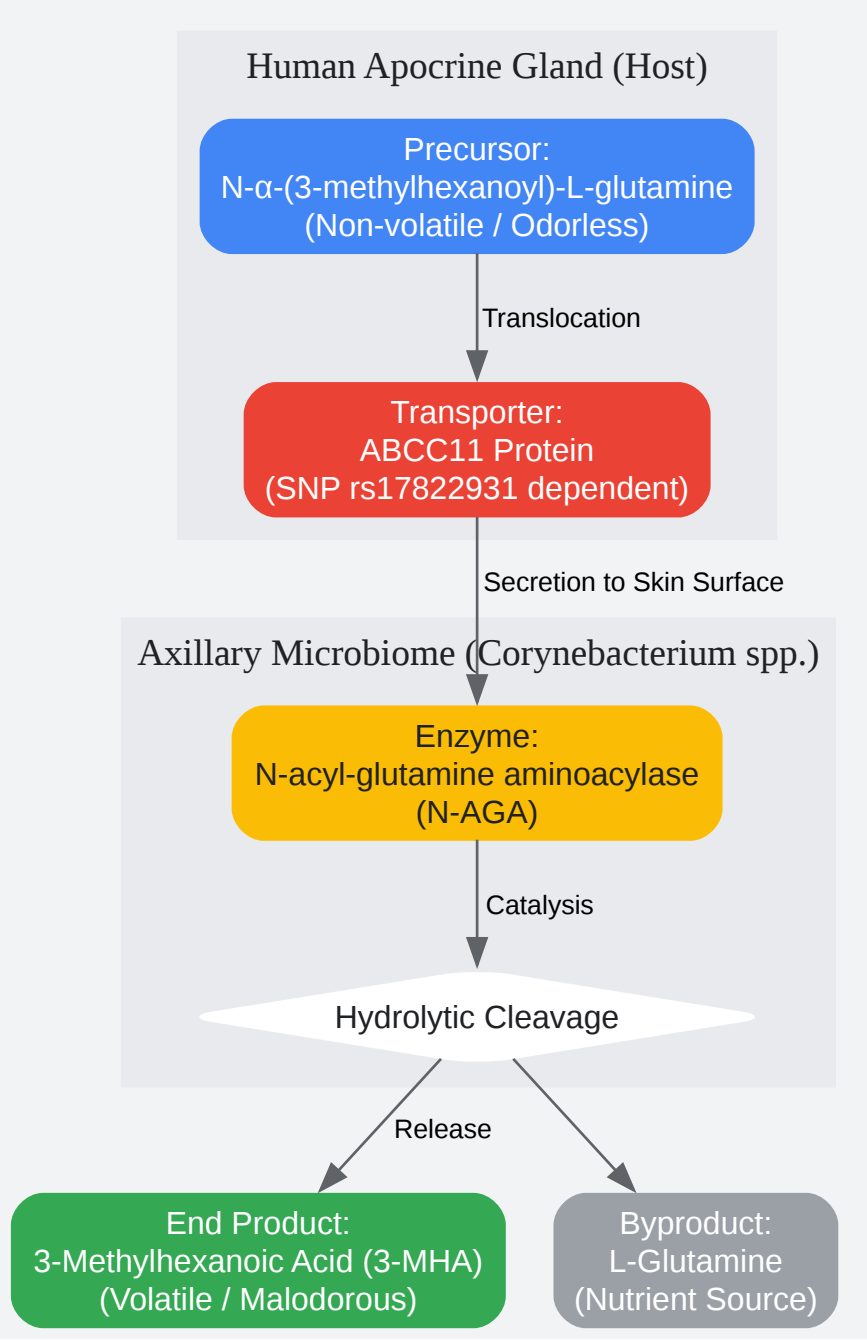
- Enzymatic Cleavage: These bacteria express a specific Zinc-dependent enzyme, N-acyl-glutamine aminoacylase (N-AGA).[2] This enzyme cleaves the glutamine moiety, releasing the volatile 3-MHA free acid.[2]

Therapeutic Insight: Drug candidates often target the N-AGA enzyme (enzyme inhibitors) or the ABCC11 transporter (transport blockade) rather than scavenging the volatile acid itself.

Pathway Visualization

The following diagram illustrates the biogenic pathway of 3-MHA, highlighting the critical nodes for pharmacological intervention.

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Figure 1: The biogenic pathway of 3-MHA. The non-odorous glutamine conjugate is secreted via ABCC11 and cleaved by bacterial N-AGA to release the volatile acid.

Part 3: Analytical Methodology (GC-MS)

Quantifying 3-MHA in biological matrices (sweat, sebum, culture supernatant) requires derivatization due to the compound's polarity and tendency to tail on non-polar columns.

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Protocol: Silylation-Based GC-MS Detection

Principle: Conversion of the carboxylic acid group to a trimethylsilyl (TMS) ester increases volatility and thermal stability, improving peak shape and sensitivity.

1. Sample Preparation

- Matrix: 500 µL Apocrine Sweat or Bacterial Culture Supernatant.
- Acidification: Add 10 µL of 6M HCl to protonate the acid (pH < 2).
- Extraction: Liquid-Liquid Extraction (LLE) using 1 mL Diethyl Ether or Ethyl Acetate. Vortex for 1 min, centrifuge at 3000 x g. Collect organic phase.
- Drying: Evaporate organic solvent under a gentle nitrogen stream at room temperature. Do not heat, as 3-MHA is volatile.

2. Derivatization

- Reagent: Add 50 µL of BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide) + 1% TMCS (Trimethylchlorosilane).
- Incubation: Seal vial and heat at 60°C for 30 minutes.
- Cooling: Allow to cool to room temperature before injection.

3. GC-MS Parameters

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Parameter	Setting
Column	DB-5ms or HP-5ms (30m x 0.25mm x 0.25µm)
Carrier Gas	Helium at 1.0 mL/min (Constant Flow)
Injection	1 µL, Splitless mode
Oven Program	50°C (1 min) → 10°C/min → 250°C (hold 3 min)
Ion Source	Electron Impact (EI), 70 eV
Acquisition	SIM Mode (Selected Ion Monitoring)
Target Ions	m/z 74 (McLafferty rearrangement, Base Peak), m/z 117 (M-15), m/z 132 (Molecular Ion of TMS derivative)

Technical Note: The m/z 74 ion is characteristic of methyl esters and TMS esters of fatty acids with gamma-hydrogens, arising from the McLafferty rearrangement. It provides high specificity against background noise.

References

- Natsch, A., et al. (2003). "Isolation of a bacterial enzyme releasing axillary malodor from odorless precursors." Journal of Biological Chemistry.
- Starkenmann, C., et al. (2005). "Analysis of the Precursors of 3-Mercapto-3-methylhexan-1-ol and **3-Methylhexanoic Acid** in Axillary Secretions." Chemical Senses.
- Martin, A., et al. (2010). "A Functional ABCC11 Allele Is Essential in the Biochemical Formation of Human Axillary Odor." Journal of Investigative Dermatology.
- Troccaz, M., et al. (2009). "Mapping of the Axillary Microbiota in Non-Odorous and Odorous Individuals." Chemical Senses.
- PubChem Compound Summary. (2023). "**3-Methylhexanoic acid** (S-isomer)."[3][4][5] National Library of Medicine.

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- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. 3-Methylhexanoic acid, (S)- | C7H14O2 | CID 11228813 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. academic.oup.com [academic.oup.com]
- 5. lookchem.com [lookchem.com]
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